

Application Notes: Preparation of Z-LEHD-FMK TFA Stock Solution in DMSO

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Compound of Interest

Compound Name: Z-LEHD-FMK TFA

Cat. No.: B10752648

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Introduction

Z-LEHD-FMK TFA is a potent, cell-permeable, and irreversible inhibitor of caspase-9, a critical initiator caspase in the intrinsic pathway of apoptosis.^{[1][2][3][4]} By targeting caspase-9, Z-LEHD-FMK serves as a valuable tool in apoptosis research, studies of neuroprotection, and cancer therapy development, where it can help elucidate cellular death mechanisms.^{[2][3][5][6]} Proper preparation and storage of stock solutions are crucial for ensuring the inhibitor's stability and activity in experimental settings. This document provides a detailed protocol for preparing a stock solution of **Z-LEHD-FMK TFA** in Dimethyl Sulfoxide (DMSO).

Quantitative Data Summary

The following table summarizes the key quantitative data for **Z-LEHD-FMK TFA**.

Parameter	Value	Source(s)
Molecular Weight	804.74 g/mol	[1][4][7]
Appearance	White to yellow solid/powder	[3]
Solubility in DMSO	100 mg/mL (approx. 124.26 mM)	[1]
Powder Storage	3 years at -20°C; 2 years at -80°C	[1][2][3]
Stock Solution Storage	1 year at -80°C; 1 month at -20°C	[1][2][3][8]

Experimental Protocol: Preparing a 10 mM Stock Solution

This protocol describes the preparation of 1 mL of a 10 mM **Z-LEHD-FMK TFA** stock solution in DMSO.

Materials and Equipment:

- **Z-LEHD-FMK TFA** powder
- Anhydrous/high-purity Dimethyl Sulfoxide (DMSO), >99.9% pure
- Calibrated analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile pipette tips
- Vortex mixer
- Optional: Ultrasonic bath, 37°C water bath

Safety Precautions:

- Always wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety glasses, and gloves.
- Handle **Z-LEHD-FMK TFA** powder in a chemical fume hood or a ventilated enclosure to avoid inhalation.
- DMSO is a potent solvent that can facilitate the absorption of substances through the skin. Avoid direct contact.

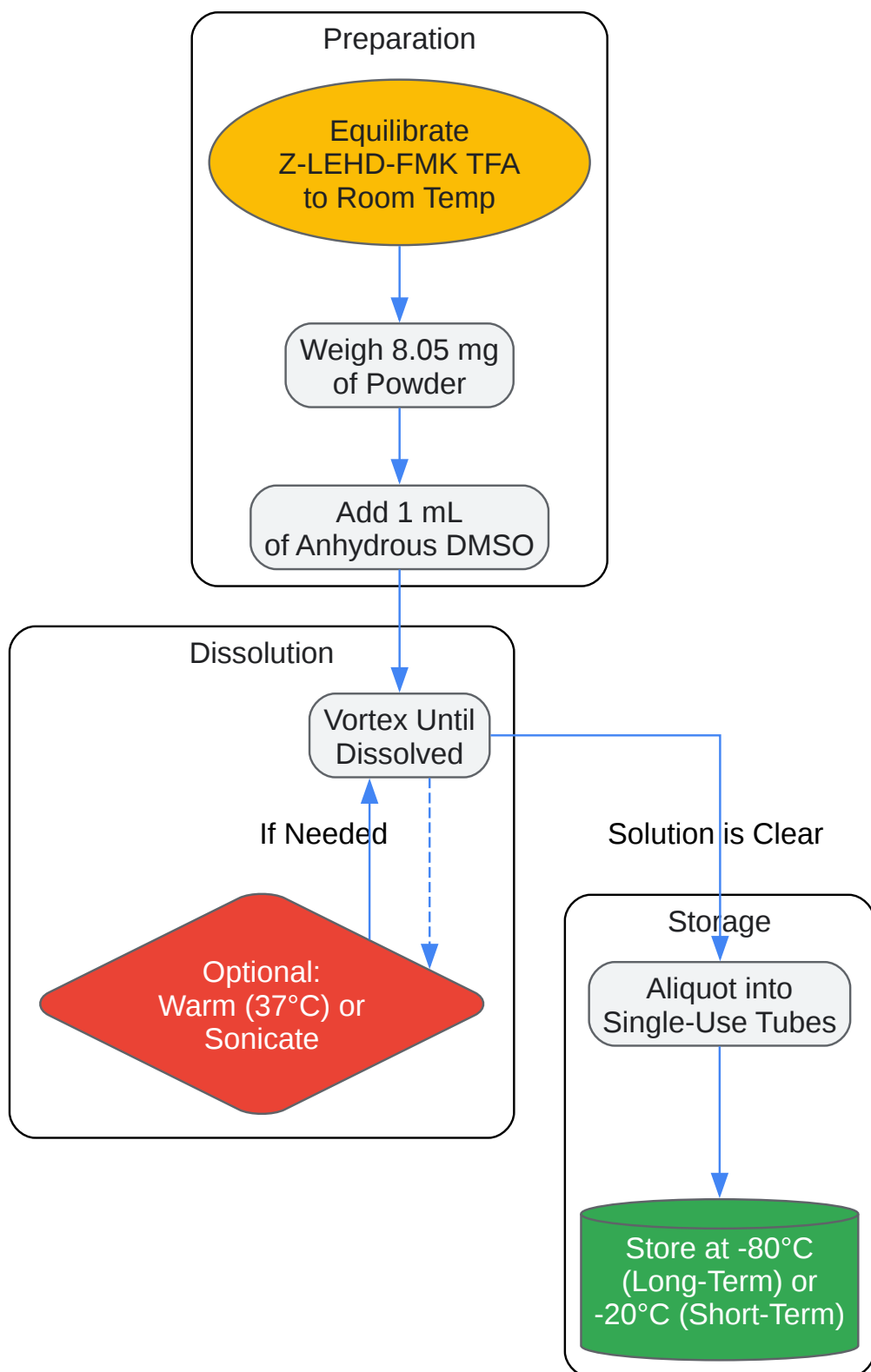
Procedure:

- Pre-weighing Preparations:
 - Allow the **Z-LEHD-FMK TFA** vial to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture, which can affect compound stability and weighing accuracy.
 - Use a fresh, unopened bottle of anhydrous DMSO or a properly stored container to ensure minimal water content, as moisture can reduce the solubility of the compound.^{[1][9]}
- Calculation of Mass:
 - To prepare 1 mL of a 10 mM stock solution, calculate the required mass using the following formula: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - Calculation: $10 \text{ mM} \times 0.001 \text{ L} \times 804.74 \text{ g/mol} = 8.05 \text{ mg}$
- Weighing the Compound:
 - Carefully weigh out 8.05 mg of **Z-LEHD-FMK TFA** powder using a calibrated analytical balance and place it into a sterile microcentrifuge tube or vial.
- Dissolution:
 - Add 1 mL of high-purity DMSO to the tube containing the powder.

- Cap the tube securely and vortex thoroughly for 1-2 minutes until the powder is completely dissolved.
- Visually inspect the solution against a light source to ensure there are no visible particulates.
- Troubleshooting: If the compound does not dissolve completely, gentle warming of the tube at 37°C for 10 minutes and/or brief sonication in an ultrasonic bath can facilitate dissolution.^[5]
- Aliquoting and Storage:
 - To prevent degradation from repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 20-50 µL) in sterile microcentrifuge tubes.^{[1][8]}
 - Clearly label each aliquot with the compound name, concentration (10 mM), solvent (DMSO), and preparation date.
 - For long-term storage, store the aliquots at -80°C, where they are stable for up to one year.^{[1][2][8]} For short-term storage, aliquots can be kept at -20°C for up to one month.^{[1][3][8]}

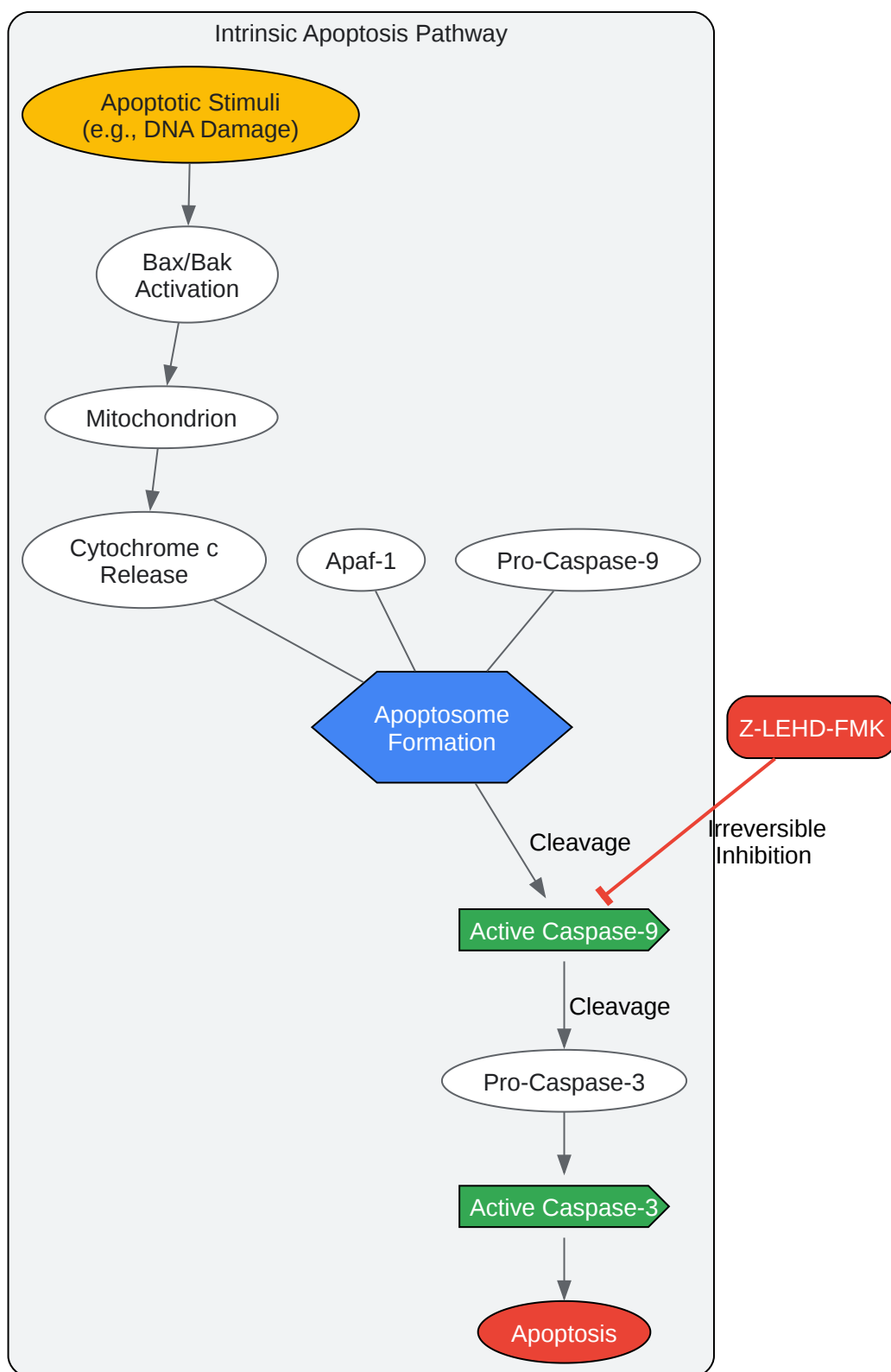
Visualizations

The following diagrams illustrate the experimental workflow and the relevant biological pathway.



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Caption: Workflow for preparing **Z-LEHD-FMK TFA** stock solution.



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Caption: Z-LEHD-FMK inhibits the intrinsic apoptosis pathway.

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